

An In-depth Technical Guide to ACHP (CAS Number 406208-42-2)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: ACHP

Cat. No.: B1663735

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Core Properties of ACHP

ACHP, with the CAS number 406208-42-2, is a potent and selective small molecule inhibitor of I κ B kinase (IKK), playing a crucial role in the modulation of inflammatory and oncogenic signaling pathways. This technical guide provides a comprehensive overview of its fundamental properties, biological activity, and the experimental protocols utilized in its characterization.

Physicochemical Properties

ACHP is a complex heterocyclic molecule with the following IUPAC name: 2-amino-6-[2-(cyclopropylmethoxy)-6-hydroxyphenyl]-4-(4-piperidinyl)-3-pyridinecarbonitrile. Its fundamental physicochemical properties are summarized in the table below.

Property	Value	Source
CAS Number	406208-42-2	[1]
Molecular Formula	C ₂₁ H ₂₄ N ₄ O ₂	[1]
Molecular Weight	364.4 g/mol	[1]
IUPAC Name	2-amino-6-[2-(cyclopropylmethoxy)-6-hydroxyphenyl]-4-(4-piperidiny)-3-pyridinecarbonitrile	[1]
Synonyms	IKK-2 Inhibitor VIII	[2]
Purity	≥97% (HPLC)	
Solubility	DMSO: 20 mM	[1]
Storage	Store at -20°C	
Physical Form	Solid	[1]
Melting Point	Undetermined	[3]
Boiling Point	Undetermined	[3]

Biological Activity

ACHP is a well-characterized inhibitor of IκB kinase (IKK), a key enzyme complex in the NF-κB signaling cascade. It also exhibits inhibitory activity against the STAT3 signaling pathway.

Target	IC ₅₀	Source
IKKβ	8.5 nM	[1]
IKKα	250 nM	[1]
IKKγ, Syk, MKK4	>20 μM	[1]

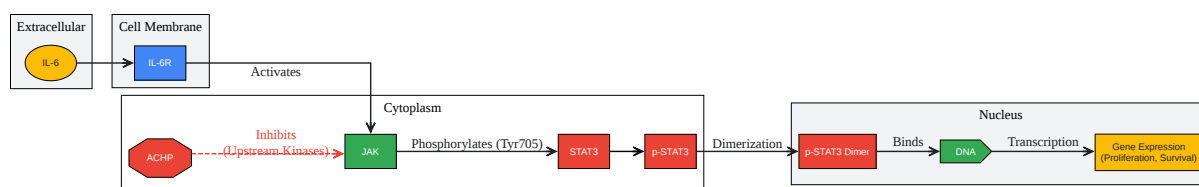
Key Biological Effects:

- Inhibition of NF- κ B Pathway: **ACHP** prevents the phosphorylation of I κ B α , which leads to the inhibition of NF- κ B activation and its subsequent translocation to the nucleus. This has been demonstrated to induce cell growth arrest and apoptosis in multiple myeloma cell lines.[1]
- Inhibition of STAT3 Signaling: **ACHP** has been shown to abrogate the STAT3 signaling pathway in non-small cell lung carcinoma (NSCLC) cells. It reduces the phosphorylation of STAT3 at Tyr705, leading to decreased nuclear translocation and DNA binding ability.[4]
- Antifibrotic Properties: **ACHP** can block TGF β 1-induced nuclear translocation of RelA and Smad2/3, suggesting its potential in treating fibrotic diseases.[5]
- Anti-inflammatory Activity: Topical administration of **ACHP** has been shown to prevent skin inflammation in mouse models.[1]
- Antiviral Activity: **ACHP** prevents HIV-1 replication induced by TNF- α . [1]

Signaling Pathways

ACHP primarily exerts its effects through the inhibition of the NF- κ B and STAT3 signaling pathways.

Caption: **ACHP** inhibits the NF- κ B signaling pathway.



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Caption: **ACHP** inhibits the STAT3 signaling pathway.

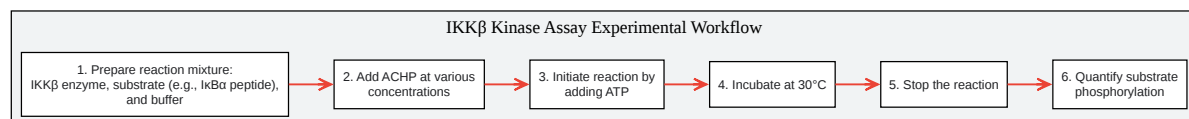
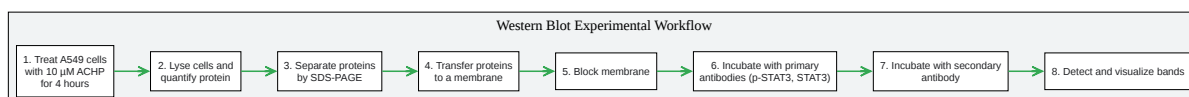
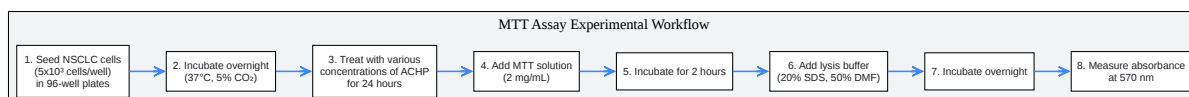
Experimental Protocols

The following are detailed methodologies for key experiments cited in the characterization of **ACHP**.

Cell Viability Assay (MTT Assay)

This protocol is used to assess the effect of **ACHP** on the viability of non-small cell lung carcinoma (NSCLC) cells.[4]

Workflow:



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References

- 1. ACHP Hydrochloride | IκB/IKK | TargetMol [targetmol.com]
- 2. NB-64-11390-1mg | ACHP [406208-42-2] Clinisciences [clinisciences.com]
- 3. cdn.caymanchem.com [cdn.caymanchem.com]
- 4. The IκB Kinase Inhibitor ACHP Targets the STAT3 Signaling Pathway in Human Non-Small Cell Lung Carcinoma Cells - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 5. The IκB kinase inhibitor ACHP strongly attenuates TGFβ1-induced myofibroblast formation and collagen synthesis - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- To cite this document: BenchChem. [An In-depth Technical Guide to ACHP (CAS Number 406208-42-2)]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1663735#achp-cas-number-406208-42-2-basic-properties>]

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